

NP-1815-PX storage and handling conditions

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Compound of Interest

Compound Name: NP-1815-PX

Cat. No.: B15586428

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Technical Support Center: NP-1815-PX

For Researchers, Scientists, and Drug Development Professionals

This technical support center provides essential information for the proper storage, handling, and use of **NP-1815-PX**, a selective P2X4 receptor antagonist. Adherence to these guidelines is critical for ensuring the integrity of your experiments and maintaining a safe laboratory environment.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **NP-1815-PX**?

A1: Proper storage is crucial to maintain the stability and activity of **NP-1815-PX**. Recommendations vary based on whether the compound is in solid form or in solution.

Q2: How should I prepare a stock solution of **NP-1815-PX**?

A2: For in vitro experiments, **NP-1815-PX** can be dissolved in sterile dimethyl sulfoxide (DMSO).^[1] Due to its limited aqueous solubility, for in vivo animal studies, a solid dispersion form is often utilized.^[1] A general protocol for preparing a stock solution in DMSO is provided in the Experimental Protocols section.

Q3: What personal protective equipment (PPE) should be used when handling **NP-1815-PX**?

A3: When handling **NP-1815-PX**, especially in its powdered form, it is essential to use appropriate PPE to minimize exposure. This includes:

- Hand Protection: Double-gloving with nitrile gloves is recommended.
- Eye Protection: Chemical safety goggles with side shields should be worn.
- Body Protection: A dedicated laboratory coat is necessary.
- Respiratory Protection: When working with the powder outside of a containment system, a NIOSH-approved N95 or higher-level respirator is advised.

Q4: Are there any known stability issues with **NP-1815-PX**?

A4: While specific data on light and humidity sensitivity for **NP-1815-PX** is not readily available, it is best practice to protect the compound from light and moisture. Store in a tightly sealed container in a dark, dry place. For solutions, use amber or foil-wrapped vials.

Data Presentation

Parameter	Condition	Recommendation	Citation
Storage (Solid/Powder)	Long-term	-20°C for up to 3 years	
Storage (In Solvent)	Long-term (-80°C)	Use within 6 months to 1 year	
Short-term (-20°C)	Use within 1 month		
Physical Form	Solid		
Recommended Solvent	In Vitro	Dimethyl sulfoxide (DMSO)	[1]

Troubleshooting Guide

Issue Encountered	Potential Cause	Suggested Solution
Compound Precipitation in Aqueous Media	Poor aqueous solubility of NP-1815-PX.	- Ensure the final concentration of DMSO in your experimental medium is low and compatible with your cell line. - Consider using a solid dispersion formulation for in vivo studies.[1] - Gentle warming and sonication may aid dissolution, but be cautious of potential degradation.
Inconsistent Experimental Results	Improper storage or handling leading to degradation. Variability in solution preparation.	- Strictly adhere to the recommended storage conditions. - Prepare fresh stock solutions regularly and avoid repeated freeze-thaw cycles. - Ensure accurate and consistent pipetting when preparing dilutions.
Low Potency or Lack of Effect	Degraded compound or suboptimal assay conditions.	- Verify the integrity of your NP-1815-PX stock. - Optimize the concentration of the compound and the incubation time in your specific assay. - Ensure that the P2X4 receptor is expressed and functional in your experimental system.

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

- Preparation: Allow the vial of **NP-1815-PX** powder to equilibrate to room temperature before opening to prevent condensation.

- **Weighing:** In a chemical fume hood or glove box, carefully weigh the desired amount of **NP-1815-PX** powder.
- **Dissolution:** Add the appropriate volume of sterile DMSO to achieve a 10 mM concentration. For example, for 1 mg of **NP-1815-PX** (Molecular Weight: 454.45 g/mol), add 220.05 μ L of DMSO.
- **Mixing:** Gently vortex or sonicate the solution until the compound is fully dissolved.
- **Storage:** Aliquot the stock solution into smaller, single-use volumes in amber or foil-wrapped tubes and store at -80°C.

Protocol 2: General In Vitro Cell-Based Assay

This is a general guideline; specific parameters should be optimized for your cell line and experimental setup. A previously published, though now retracted, study provides a general framework for an in vitro assay using THP-1 cells.^[1]

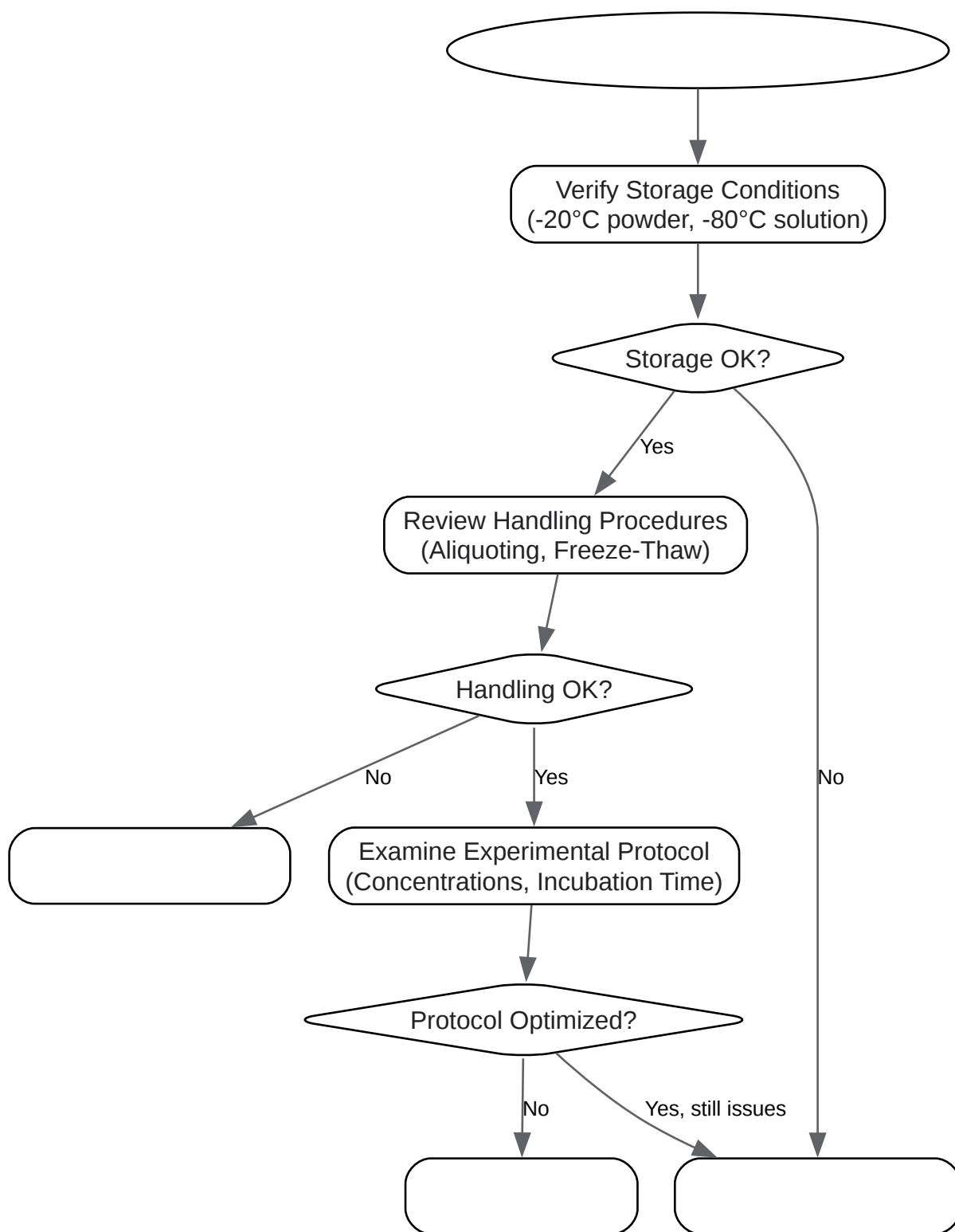
- **Cell Seeding:** Plate your cells at the desired density in a suitable multi-well plate and allow them to adhere overnight.
- **Compound Preparation:** On the day of the experiment, thaw an aliquot of the **NP-1815-PX** stock solution. Prepare serial dilutions in your cell culture medium to achieve the desired final concentrations (e.g., 0.1–10 μ M).^[1] Remember to include a vehicle control (medium with the same final concentration of DMSO).
- **Treatment:** Remove the old medium from your cells and add the medium containing the different concentrations of **NP-1815-PX** or the vehicle control.
- **Incubation:** Incubate the cells for the desired period (e.g., 1 hour) before proceeding with your downstream analysis, such as agonist stimulation and measurement of cellular response.^[1]

Visualizations



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Caption: A typical experimental workflow for using **NP-1815-PX**.



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Caption: A decision tree for troubleshooting experimental issues.

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References

- 1. d-nb.info [d-nb.info]
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